

Application Notes and Protocols: Bioconjugation Chemistry of Sulfo-Cyanine5.5 Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo-Cyanine5.5 carboxylic acid

Cat. No.: B611061

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of Sulfo-Cyanine5.5 (Sulfo-Cy5.5) and its derivatives for bioconjugation. Detailed protocols for labeling proteins and antibodies are provided to guide researchers in utilizing this versatile far-red fluorescent dye for a wide range of applications in research and drug development.

Introduction to Sulfo-Cyanine5.5

Sulfo-Cyanine5.5 is a water-soluble, far-red fluorescent dye belonging to the cyanine dye family.^{[1][2][3]} Its key features include high photostability, a high quantum yield, and strong near-infrared (NIR) fluorescence, making it an excellent choice for various biological applications.^{[1][2]} The presence of sulfonate groups enhances its water solubility, which is ideal for labeling biomolecules in aqueous environments without the need for organic solvents that could denature sensitive proteins.^{[1][2][4]} Sulfo-Cy5.5 and its derivatives are widely used for labeling proteins, antibodies, peptides, and nucleic acids.^{[1][2][5]} The fluorescence of Sulfo-Cy5.5 is not sensitive to pH in the range of 3 to 10.^[6]

The carboxylic acid form of Sulfo-Cyanine5.5 is a non-activated version of the dye.^[3] While it can be used for calibration or as a non-reactive control, for bioconjugation to primary amines on proteins, it first needs to be activated, for example, by converting it to an N-

hydroxysuccinimide (NHS) ester.[\[3\]](#)[\[7\]](#) Commercially available Sulfo-Cyanine5.5 NHS ester is a more direct and commonly used reagent for labeling proteins and antibodies.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Key Applications

Sulfo-Cyanine5.5 labeled biomolecules are utilized in a variety of applications, including:

- Fluorescence Microscopy: High-contrast imaging of cellular and subcellular structures.[\[1\]](#)
- Flow Cytometry: Accurate cell sorting and analysis due to its distinct and bright signal.[\[1\]](#)
- In Vivo Imaging: Ideal for deep-tissue imaging in small animals with minimal background fluorescence.[\[1\]](#)[\[2\]](#)
- Molecular Probes: Used in bioanalytical assays to study molecular interactions.[\[1\]](#)
- Drug Development: In preclinical studies for tracking the biodistribution of antibody-drug conjugates (ADCs) and other targeted therapies.

Spectral and Physicochemical Properties

Quantitative data for Sulfo-Cyanine5.5 is summarized in the table below. Note that slight variations in spectral properties may be observed depending on the supplier and the specific derivative.

Property	Value	Reference
Excitation Maximum (λ_{abs})	~673-678 nm	[1] [2] [3]
Emission Maximum (λ_{em})	~691-706 nm	[1] [2] [3]
Molar Extinction Coefficient (ϵ)	~211,000 - 250,000 M ⁻¹ cm ⁻¹	[2] [3]
Fluorescence Quantum Yield (Φ)	~0.18 - 0.21	[2] [3]
Stokes Shift	~18-28 nm	[1] [3]
Water Solubility	High	[1] [2] [3]

Experimental Protocols

The following section provides detailed protocols for the bioconjugation of Sulfo-Cyanine5.5 NHS ester to proteins and antibodies.

Protocol 1: Activation of Sulfo-Cyanine5.5 Carboxylic Acid (Optional)

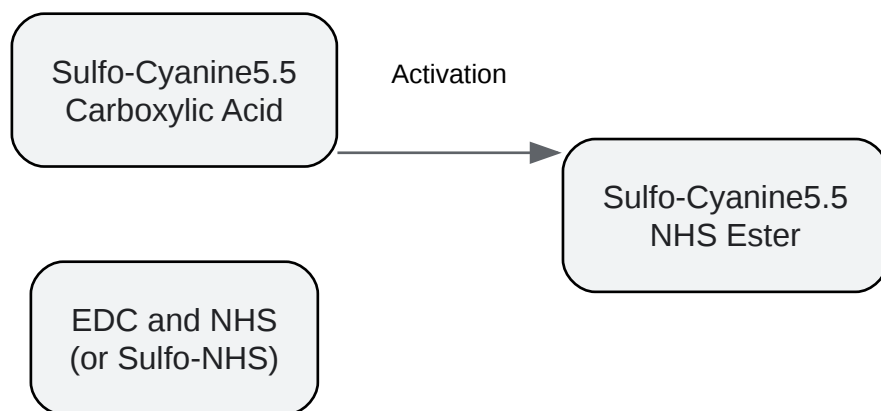
For researchers starting with the carboxylic acid form, it must first be activated to an amine-reactive NHS ester. This is a general procedure and may require optimization.

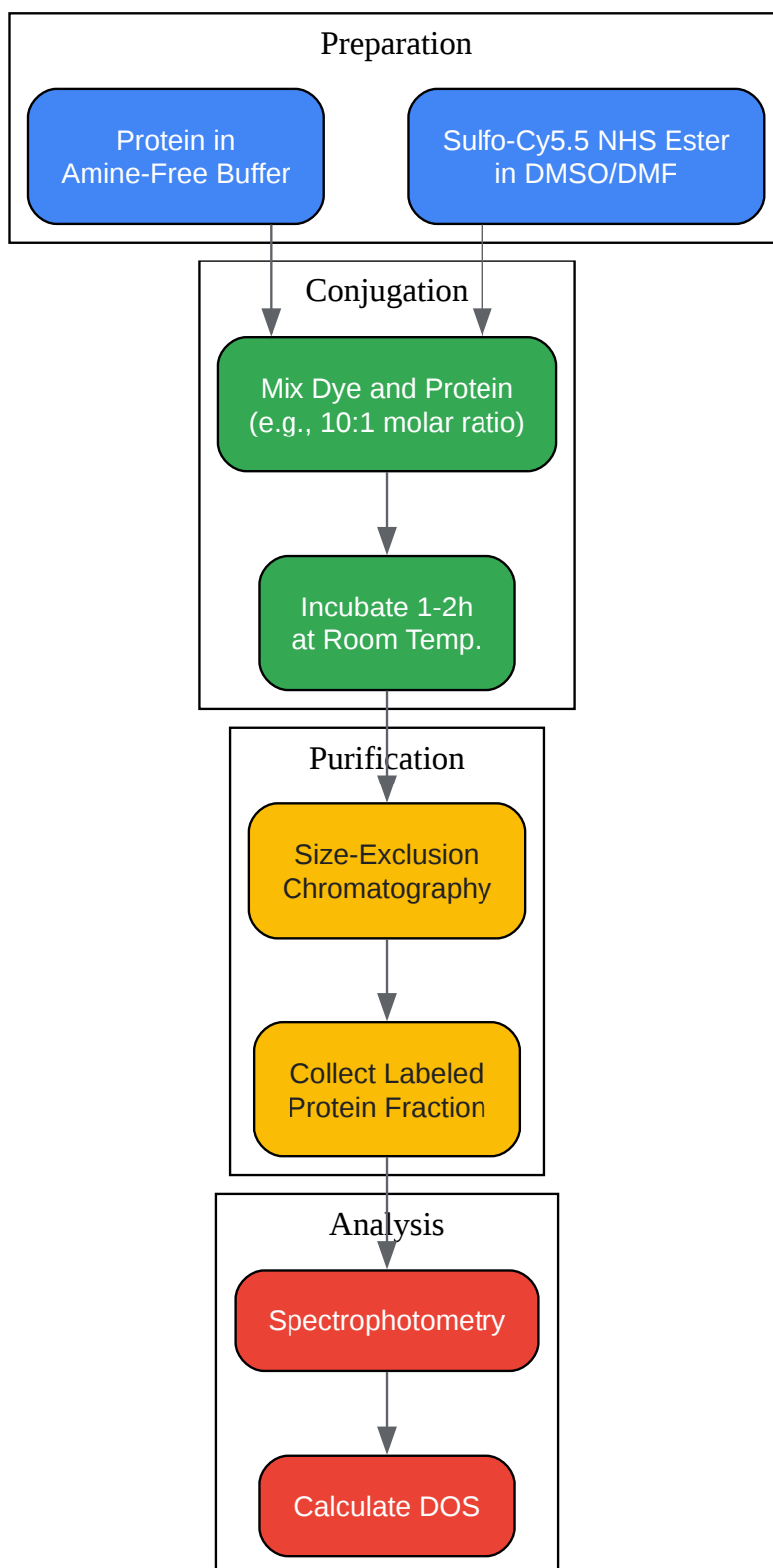
Materials:

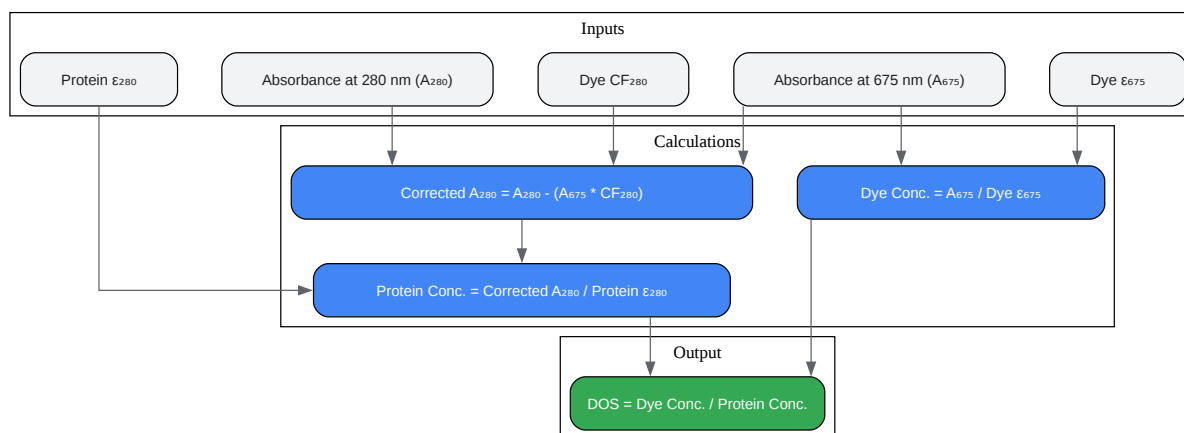
- **Sulfo-Cyanine5.5 carboxylic acid**
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS) or Sulfo-NHS
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction vessel

Procedure:

- Dissolve **Sulfo-Cyanine5.5 carboxylic acid** in anhydrous DMF or DMSO.
- Add 1.2 equivalents of NHS or Sulfo-NHS.
- Add 1.2 equivalents of DCC or EDC.
- Stir the reaction mixture at room temperature for 1-2 hours.
- The resulting solution containing the activated Sulfo-Cyanine5.5 NHS ester can be used directly in the labeling reaction described in Protocol 2.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sulfo-Cyanine5.5 | AxisPharm [axispharm.com]
- 2. probes.bocsci.com [probes.bocsci.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. probes.bocsci.com [probes.bocsci.com]

- 5. medchemexpress.com [medchemexpress.com]
- 6. docs.aatbio.com [docs.aatbio.com]
- 7. researchgate.net [researchgate.net]
- 8. interchim.fr [interchim.fr]
- 9. vectorlabs.com [vectorlabs.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Bioconjugation Chemistry of Sulfo-Cyanine5.5 Carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611061#bioconjugation-chemistry-of-sulfo-cyanine5-5-carboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com